

# Application Note & Protocol: Synthesis of [Pt(4'-(4-aminophenyl)-terpyridine)Cl]Cl

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## Compound of Interest

Compound Name: 4-(2,6-dipyridin-2-ylpyridin-4-yl)aniline

Cat. No.: B062703

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This document provides a detailed protocol for the complexation of 4'-(4-aminophenyl)-terpyridine with a platinum(II) precursor to synthesize the corresponding square planar platinum complex. This protocol is intended for researchers in chemistry, materials science, and drug development.

## Introduction

Platinum(II) complexes of terpyridine and its derivatives are of significant interest due to their potential applications in cancer therapy, materials science, and catalysis.[1][2] The square-planar geometry of these complexes allows for interactions with biological macromolecules such as DNA and proteins.[1][3] Specifically, functionalization of the terpyridine ligand at the 4' position allows for the modulation of the complex's chemical and biological properties.[4] The presence of an aminophenyl group introduces a site for further modification or can influence the complex's solubility and biological activity. This protocol details the synthesis of the [Pt(4'-(4-aminophenyl)-terpyridine)Cl]Cl complex.

## Reaction Scheme

The synthesis involves the reaction of a platinum(II) precursor, such as potassium tetrachloroplatinate(II) ( $K_2PtCl_4$ ), with 4'-(4-aminophenyl)-2,2':6',2''-terpyridine. The terpyridine ligand displaces three of the chloride ligands from the platinum center to form the desired complex.

Overall Reaction:



## Experimental Protocol

Materials:

- 4'-(4-aminophenyl)-2,2':6',2''-terpyridine ( $\text{C}_{21}\text{H}_{16}\text{N}_4$ )
- Potassium tetrachloroplatinate(II) ( $\text{K}_2\text{PtCl}_4$ )
- Deionized water
- Methanol
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

- **Dissolution of Ligand:** In a round-bottom flask, dissolve 4'-(4-aminophenyl)-2,2':6',2''-terpyridine in an appropriate volume of methanol.
- **Dissolution of Platinum Precursor:** In a separate beaker, dissolve an equimolar amount of potassium tetrachloroplatinate(II) ( $\text{K}_2\text{PtCl}_4$ ) in deionized water.
- **Reaction Mixture:** Slowly add the aqueous solution of  $\text{K}_2\text{PtCl}_4$  to the methanolic solution of the terpyridine ligand with vigorous stirring at room temperature.

- **Reaction Conditions:** Attach a reflux condenser to the flask and heat the reaction mixture to reflux. Maintain the reflux for approximately 4-6 hours. The progress of the reaction can be monitored by a color change and the formation of a precipitate.
- **Isolation of Product:** After the reaction is complete, allow the mixture to cool to room temperature. A precipitate of the platinum complex should form.
- **Purification:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the precipitate sequentially with deionized water, methanol, and diethyl ether to remove any unreacted starting materials and byproducts.
- **Drying:** Dry the purified product under vacuum to obtain the final [Pt(4'-(4-aminophenyl)-terpyridine)Cl]Cl complex.

## Characterization

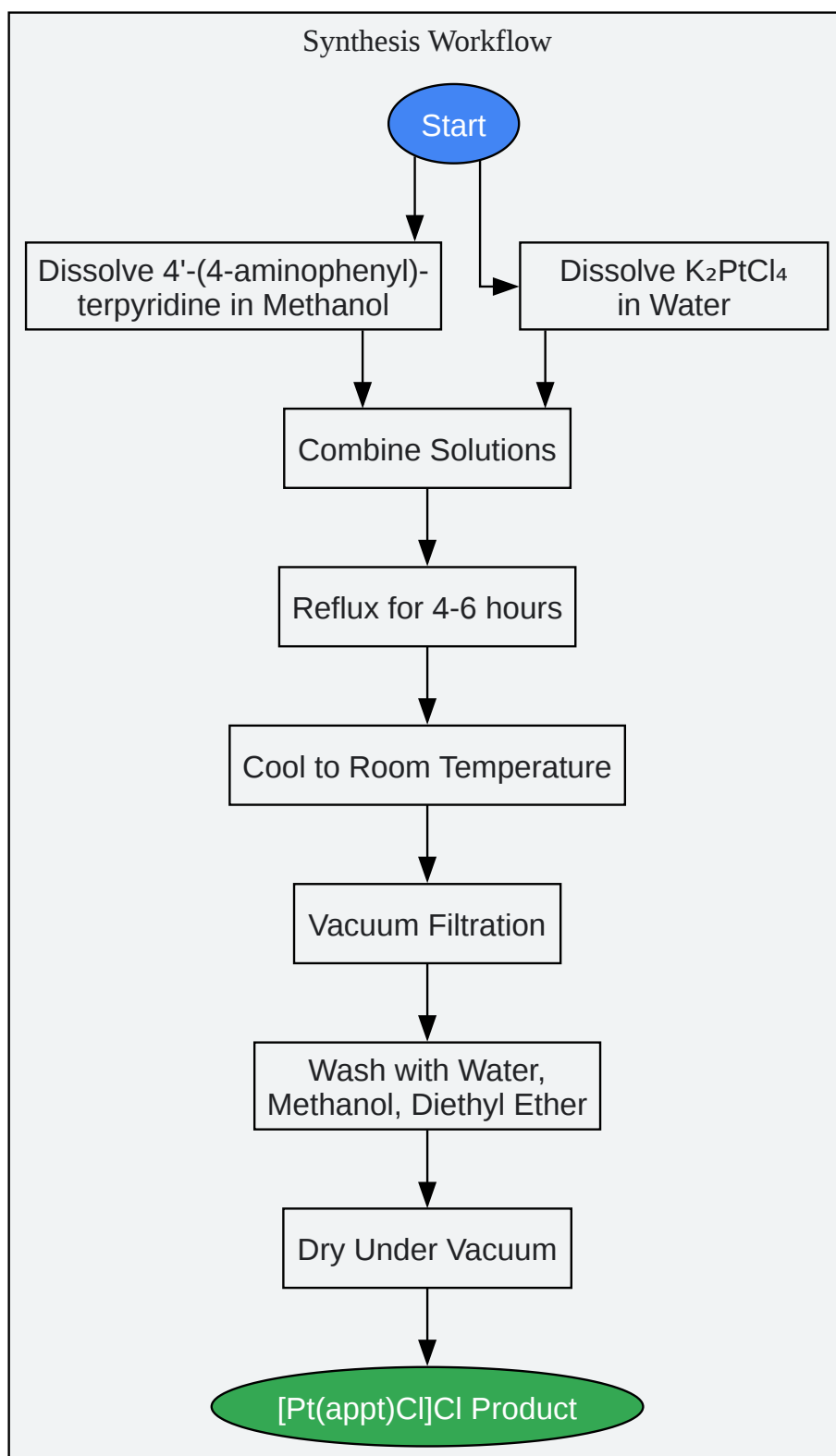
The synthesized complex should be characterized using standard analytical techniques to confirm its identity and purity.

- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to confirm the coordination of the terpyridine ligand to the platinum center.
- **Mass Spectrometry:** Electrospray ionization mass spectrometry (ESI-MS) is suitable for determining the molecular weight of the complex cation.
- **UV-Vis Spectroscopy:** The electronic absorption spectrum of the complex will show characteristic metal-to-ligand charge transfer (MLCT) bands.

## Quantitative Data Summary

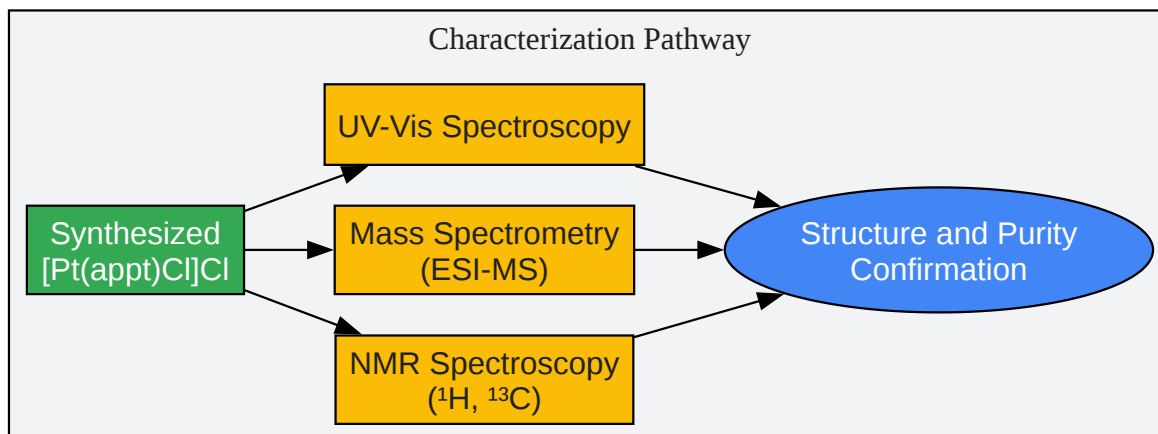
Parameter	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>15</sub> Cl <sub>2</sub> N <sub>4</sub> Pt	
Molecular Weight	613.34 g/mol	
Appearance	Yellow to orange solid	General Observation
Yield	> 80%	Typical for this reaction type
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> , δ ppm)		
Aromatic Protons	7.0 - 9.0	[5]
Amine Protons	~5.0 - 6.0	[6]
UV-Vis (DMF, λ <sub>max</sub> nm)		
Intraligand (π → π)	~280, ~350	[7]
MLCT (dπ(Pt) → π(tpy))	~450	[7]

## Visualizations



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Caption: Workflow for the synthesis of the platinum(II)-terpyridine complex.



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Caption: Logical flow for the characterization of the final product.

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